

Comparative Efficacy of Diclosulam in Combination with Glyphosate for Burndown Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diclosulam*

Cat. No.: *B129774*

[Get Quote](#)

A comprehensive guide for researchers and weed science professionals evaluating pre-plant weed control strategies.

This guide provides a detailed comparison of burndown herbicide programs, with a focus on the inclusion of **diclosulam** as a tank-mix partner with glyphosate. While direct, peer-reviewed studies exhaustively comparing a **diclosulam**-glyphosate tank mix against a wide array of alternatives are limited, this document synthesizes available experimental data to offer a robust comparative analysis. The information presented is intended to aid in the design of effective burndown strategies for managing a broad spectrum of weeds, including those with developed herbicide resistance.

I. Efficacy of Diclosulam in Burndown Herbicide Programs

Diclosulam is a triazolopyrimidine sulfonanilide herbicide that provides pre-emergence control of a variety of broadleaf weeds. When included in a burndown program, its primary role is to provide residual activity, controlling later flushes of weeds and complementing the post-emergence activity of non-selective herbicides like glyphosate.

Key Experimental Data:

A study conducted in Palotina, PR, Brazil, during the 2018/19 season evaluated the efficacy of various pre-emergent herbicides, including **diclosulam**, in combination with non-selective burndown herbicides for the control of *Conyza* spp.[1]. While this study did not use glyphosate as the burndown partner, it provides valuable insights into the contribution of **diclosulam** to weed control in a burndown scenario.

Table 1: Efficacy of **Diclosulam** in Combination with Burndown Herbicides on *Conyza* spp. Control (%)

Treatment	Rate (g a.i./ha)	7 DAA	14 DAA	21 DAA	35 DAA
Diclosulam + Diquat	29.4 + 400	90.0	92.5	94.8	95.8
Diclosulam + Paraquat	29.4 + 400	88.8	91.3	94.3	95.3
Diclosulam + Glufosinate	29.4 + 400	83.8	90.0	93.8	94.8
Control (weedy)	-	0.0	0.0	0.0	0.0

Source: Adapted from Albrecht et al., 2021. DAA = Days After Application.[1]

The same study also reported minor, transient crop injury from treatments containing **diclosulam**, with symptoms peaking at 21 DAA and plants subsequently recovering.

Table 2: Soybean Injury (%) from Herbicide Mixtures Containing **Diclosulam**

Treatment	Rate (g a.i./ha)	14 DAA	21 DAA	28 DAA	35 DAA
Diclosulam + Diquat	29.4 + 400	0.0	10.3	8.8	6.3
Diclosulam + Paraquat	29.4 + 400	0.0	9.8	8.3	5.8
Diclosulam + Glufosinate	29.4 + 400	0.0	9.3	7.8	5.3

Source: Adapted from Albrecht et al., 2021.[\[1\]](#)

II. Comparative Efficacy of Alternative Burndown Herbicide Programs

A variety of herbicide tank mixes are utilized for burndown weed control, often centered around a non-selective herbicide like glyphosate or paraquat, combined with herbicides that provide activity on glyphosate-resistant broadleaf weeds and/or residual control.

Table 3: General Comparative Efficacy of Common Burndown Herbicide Programs on Key Weeds

Herbicide Program	Giant Foxtail	Common Lambsquarters	Common Ragweed	Giant Ragweed	Marestail (glyphosate-resistant)
Glyphosate	9	7	8	8	-
Glyphosate + 2,4-D	9	9	9	9	8
Glyphosate + Dicamba	9	9	9	9	9
Paraquat + Metribuzin	8	8	8	7	8
Glufosinate	8	8	9	9	9
Glyphosate + Sharpen	9	9	9	9	9

Weed control rating: 9 = 90-100%; 8 = 80-90%; 7 = 70-80%; - = less than 60% control. Ratings are for control of existing vegetation and may vary based on weed size, environmental conditions, and application rates.[\[2\]](#)[\[3\]](#)

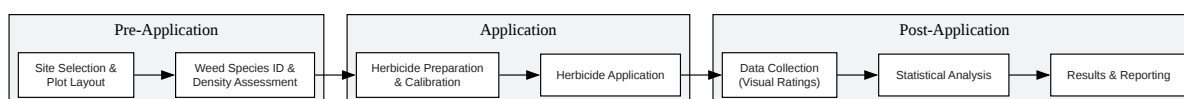
III. Experimental Protocols

The following is a representative experimental protocol for evaluating burndown herbicide efficacy, based on methodologies described in the cited literature[\[1\]](#).

- Experimental Design: Randomized complete block design with four replications.
- Plot Size: Individual plots are typically 3 meters wide by 5 meters long.
- Herbicide Application:
 - Application Equipment: CO₂-pressurized backpack sprayer.
 - Nozzles: Flat-fan nozzles.
 - Spray Volume: 150-200 L/ha.

- Pressure: Calibrated to deliver a constant pressure (e.g., 2.0 kgf/cm²).
- Environmental Conditions: Documented at the time of application, including air temperature, relative humidity, and wind speed.
- Weed Assessment:
 - Weed Species and Density: Identified and recorded prior to application.
 - Efficacy Evaluation: Visual assessment of percent weed control (0% = no control, 100% = complete control) at specified intervals after application (e.g., 7, 14, 21, and 35 DAA).
 - Crop Injury: Visual assessment of phytotoxicity on a scale of 0% (no injury) to 100% (crop death) at the same intervals as weed control evaluations.
- Statistical Analysis: Data are subjected to analysis of variance (ANOVA), and means are compared using a statistical test such as Tukey's test at a specified significance level (e.g., $P < 0.05$).

IV. Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for burndown herbicide efficacy trials.

Caption: Simplified signaling pathways for glyphosate and **diclosulam**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pre-sowing application of combinations of burndown and pre-emergent herbicides for Conyza spp. control in soybean [redalyc.org]
- 2. extension.entm.purdue.edu [extension.entm.purdue.edu]
- 3. ag.purdue.edu [ag.purdue.edu]
- To cite this document: BenchChem. [Comparative Efficacy of Diclosulam in Combination with Glyphosate for Burndown Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129774#efficacy-of-diclosulam-in-combination-with-glyphosate-for-burndown]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com